

Personal protective equipment for handling 3-Aminocarbonylphenylboronic acid

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Compound of Interest

Compound Name: 3-Aminocarbonylphenylboronic acid

Cat. No.: B1333871

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Essential Safety and Handling Guide for 3-Aminocarbonylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and operational directives for the handling of **3-Aminocarbonylphenylboronic acid** (CAS No. 351422-73-6). As a Senior Application Scientist, the following information synthesizes technical data with practical, field-proven experience to ensure the highest standards of laboratory safety and experimental integrity. Adherence to these protocols is critical for mitigating risks and ensuring a safe research environment.

Hazard Identification and Risk Assessment

3-Aminocarbonylphenylboronic acid is a powdered solid that requires careful handling to prevent inhalation and direct contact.^{[1][2]} The primary documented hazard is that it is harmful if swallowed.^[1] While specific data for skin and eye irritation is not fully detailed for this exact compound, analogous boronic acid derivatives are known to cause skin, eye, and respiratory tract irritation.^[3] Therefore, a conservative approach, treating the compound as a potential irritant, is mandatory.

Key Hazards:

- Acute Oral Toxicity: Harmful if swallowed (Acute Tox. 4 Oral).[1]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[3][4]
- Skin and Eye Irritation: Direct contact may cause irritation.[3]

A thorough risk assessment should be conducted before any new procedure involving this compound. This involves evaluating the quantities being used, the potential for dust generation, and the specific manipulations to be performed.

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment is required. The principle of ALARA (As Low As Reasonably Achievable) should guide all handling procedures.

Engineering Controls:

- Ventilation: All handling of **3-Aminocarbonylphenylboronic acid** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5] This is the primary method for preventing inhalation of airborne particles.
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[6]

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is your last line of defense against exposure. The following table outlines the minimum required PPE for handling **3-Aminocarbonylphenylboronic acid**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a splash hazard.	Protects eyes from dust particles and potential splashes of dissolved compound. ^[7]
Hand Protection	Chemically resistant gloves (e.g., nitrile). Gloves should be inspected before use and changed immediately upon contamination.	Prevents skin contact with the compound. ^{[5][7]}
Body Protection	A fully buttoned laboratory coat. For larger quantities or tasks with a higher risk of spills, a chemical-resistant apron should be worn over the lab coat.	Protects skin from accidental spills and contact.
Respiratory Protection	When handling the solid compound outside of a fume hood, or if dust generation is likely, a NIOSH-approved N95 dust mask or a respirator with appropriate particulate filters is required. ^[1]	Minimizes the risk of inhaling hazardous dust particles.

Operational Plan: Step-by-Step Handling Procedure

The following protocol outlines the safe procedure for weighing **3-Aminocarbonylphenylboronic acid** and preparing a solution. This workflow is designed to minimize dust generation and prevent contamination.

Step-by-Step Protocol for Weighing and Dissolving:

- Preparation:

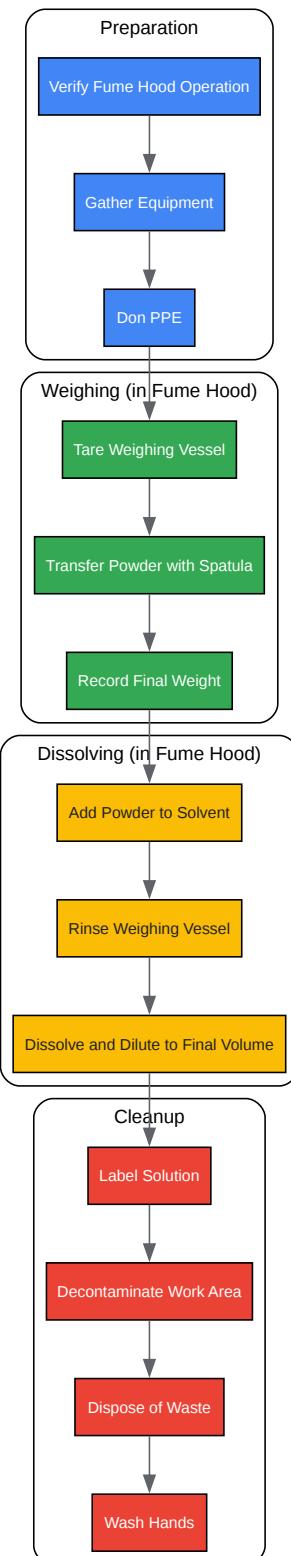
- Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Clean the work surface within the fume hood.
- Gather all necessary equipment: the container of **3-Aminocarbonylphenylboronic acid**, a tared weighing boat or vial, spatulas, the desired solvent, and the destination flask.[8]

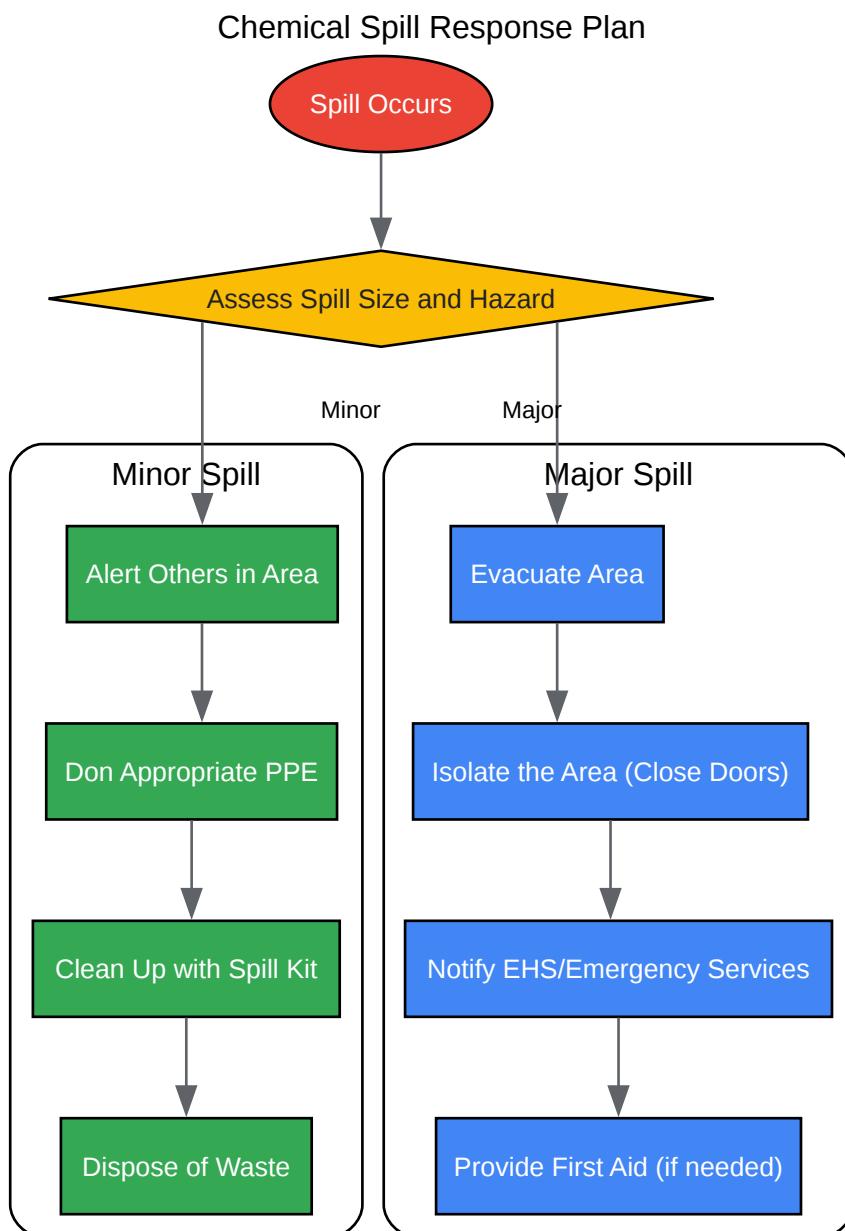
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Weighing the Compound:
 - Place a tared weighing vessel on the analytical balance and record the zero reading. For highest accuracy and to minimize contamination, it is recommended to place the balance inside the fume hood if possible, away from direct air flow that could affect the reading.[9]
 - Alternatively, pre-weigh a covered vial on the benchtop, transfer the powder to the vial inside the fume hood, close the vial, and re-weigh it on the benchtop to determine the transferred mass.[2][9]
 - Inside the fume hood, carefully use a clean spatula to transfer the desired amount of **3-Aminocarbonylphenylboronic acid** powder to the weighing vessel.[8] Avoid generating dust by handling the powder gently.[2][4]
- Preparing the Solution:
 - Place the destination flask, containing a portion of the desired solvent, inside the fume hood.[10]
 - Carefully add the weighed powder to the solvent in the flask.
 - Use a small amount of the solvent to rinse the weighing vessel and spatula to ensure a complete transfer of the compound.

- Gently swirl the flask to dissolve the solid. If necessary, cap the flask and use a magnetic stirrer.
- Once the solid is fully dissolved, add the remaining solvent to reach the final desired volume.[\[10\]](#)
- Post-Handling:
 - Securely cap the stock solution and label it with the chemical name, concentration, date, and your initials.
 - Decontaminate the work area by wiping it down with a damp cloth.
 - Dispose of any contaminated disposable items (e.g., weighing boat, gloves) in the designated solid hazardous waste container.
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.[\[5\]](#)

Workflow for Weighing and Dissolving 3-Aminocarbonylphenylboronic Acid

Workflow for Weighing and Preparing Solution





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